

# Fluo-3FF AM: A Technical Guide for Cellular Calcium Imaging

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## Compound of Interest

Compound Name: **Fluo-3FF AM**

Cat. No.: **B15556371**

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This guide provides an in-depth overview of **Fluo-3FF AM**, a low-affinity fluorescent indicator for quantifying high-concentration intracellular calcium ( $\text{Ca}^{2+}$ ) signaling events. Its properties make it a valuable tool for investigating  $\text{Ca}^{2+}$  dynamics in specific subcellular compartments, such as the sarcoplasmic reticulum, where calcium levels can reach concentrations that would saturate high-affinity indicators.

## Core Properties and Chemical Structure

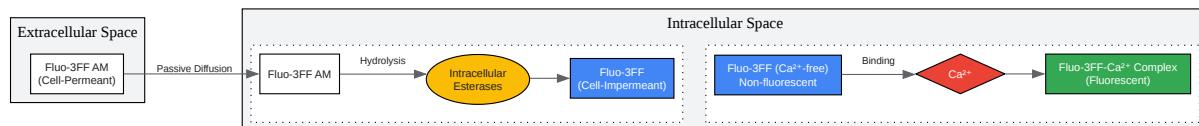
**Fluo-3FF AM** is the acetoxyethyl (AM) ester form of the Fluo-3FF dye. The AM ester group renders the molecule cell-permeant, allowing it to be loaded into live cells. Once inside the cell, ubiquitous intracellular esterases cleave the AM groups, trapping the active,  $\text{Ca}^{2+}$ -sensitive form of Fluo-3FF within the cytoplasm and organelles. In its  $\text{Ca}^{2+}$ -free form, Fluo-3FF is essentially non-fluorescent. Upon binding to  $\text{Ca}^{2+}$ , it exhibits a significant increase in fluorescence intensity.

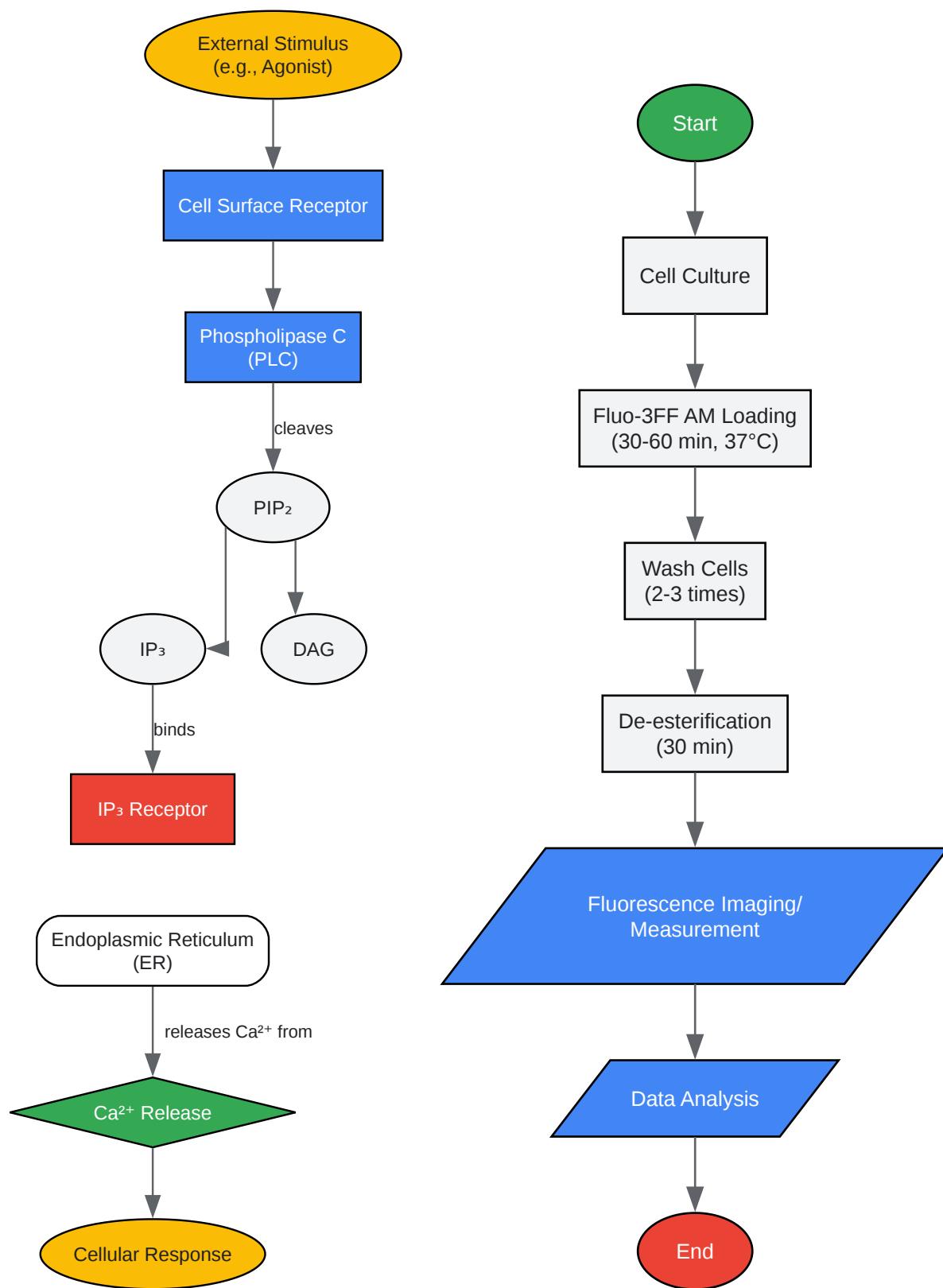
### Chemical and Spectral Properties of **Fluo-3FF AM**

Property	Value	Reference
Molecular Formula	$C_{50}H_{46}Cl_2F_2N_2O_{23}$	<a href="#">[1]</a>
CAS Number	348079-13-0	<a href="#">[1]</a> <a href="#">[2]</a>
Excitation Wavelength (Absorbance)	462 nm	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Emission Wavelength	526 nm	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Dissociation Constant (Kd) for $Ca^{2+}$	42 $\mu M$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Magnesium ( $Mg^{2+}$ ) Sensitivity	Insensitive	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Storage Temperature	-20°C, protect from light	<a href="#">[1]</a>

## Mechanism of Action and Cellular Processing

The utility of **Fluo-3FF AM** as a calcium indicator relies on a multi-step process within the target cell. The following diagram illustrates this workflow, from initial cell loading to the final fluorescence signal generation upon calcium binding.



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## References

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